

Albendazole sulfone-d7 CAS number

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Compound of Interest

Compound Name: *Albendazole sulfone-d7*

Cat. No.: *B12414037*

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An In-depth Technical Guide to **Albendazole Sulfone-d7**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Albendazole, a broad-spectrum benzimidazole anthelmintic, is a widely used medication for the treatment of various parasitic worm infections in humans and animals. Following administration, albendazole is rapidly metabolized in the liver to its primary active metabolite, albendazole sulfoxide, and subsequently to the inactive metabolite, albendazole sulfone.^{[1][2]} **Albendazole sulfone-d7** is a deuterium-labeled internal standard used in pharmacokinetic and metabolic studies to accurately quantify albendazole sulfone in biological matrices. This guide provides a comprehensive overview of **Albendazole Sulfone-d7**, including its chemical properties, analytical methodologies, and metabolic context.

While a specific CAS number for **Albendazole sulfone-d7** is not readily available in public databases, the CAS number for the unlabeled Albendazole sulfone is 75184-71-3.^{[3][4][5]}

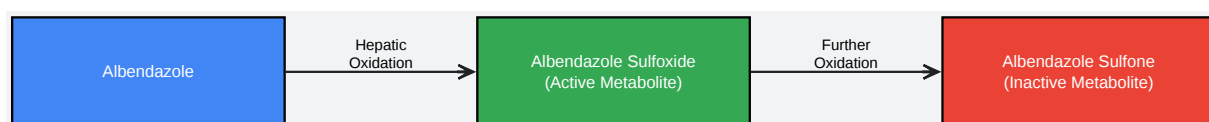
Physicochemical Properties

A summary of the key physicochemical properties of Albendazole Sulfone is presented in the table below. These properties are crucial for the development of analytical methods and formulations.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₄ S	[3][4][5][6]
Molecular Weight	297.33 g/mol	[4][5][6]
Melting Point	290-292 °C	[7]
Solubility	Soluble in DMSO and methanol.	[3][7]
LogP	3.07870	[7]
pKa (Strongest Acidic)	2.98	DrugBank Online[8]
pKa (Strongest Basic)	1.6	DrugBank Online[8]

Metabolic Pathway of Albendazole

Albendazole undergoes extensive first-pass metabolism in the liver. The primary metabolic pathway involves the oxidation of the sulfide to sulfoxide, followed by further oxidation to the sulfone. This metabolic cascade is critical for understanding the drug's activity and clearance.



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Caption: Metabolic pathway of Albendazole to its primary metabolites.

Experimental Protocols

Synthesis of Albendazole Sulfone

This protocol describes the chemical synthesis of Albendazole Sulfone from Albendazole, a necessary step for producing reference standards.

Materials:

- Albendazole
- Dichloromethane (DCM)
- m-chloroperbenzoic acid (m-CPBA)
- Round bottom flask
- Stirring apparatus
- Standard laboratory glassware

Procedure:

- Charge 10g of Albendazole into a round bottom flask at room temperature.
- Add 150 ml of dichloromethane (DCM) to the flask.
- Cool the mixture to 5-10°C.
- Add 13g of m-chloroperbenzoic acid to the mixture at 5-10°C.
- Stir the reaction mass at room temperature for 10-12 hours.
- Filter the resulting solid and wash it with DCM.
- Dry the solid to obtain Albendazole Sulfone.

Quantification of Albendazole Sulfone in Plasma using HPLC-PDA

This protocol outlines a validated High-Performance Liquid Chromatography with Photodiode Array (HPLC-PDA) detection method for the simultaneous determination of albendazole and its metabolites in plasma.^[4]^[5]

Materials and Equipment:

- HPLC system with PDA detector

- XBridge® C18 column (4.6 mm × 250 mm, 5 µm)
- Acetonitrile (ACN)
- Ammonium acetate buffer (0.025 M, pH 6.6)
- Solid-phase extraction (SPE) cartridges
- Plasma samples

Chromatographic Conditions:

- Mobile Phase A: Acetonitrile
- Mobile Phase B: 0.025 M Ammonium acetate buffer (pH 6.6)
- Gradient Elution:
 - 0-5 min: 27:73 to 50:50 (A:B)
 - 5-9 min: Hold at 50:50 (A:B)
 - 9-10 min: Return to 27:73 (A:B)
 - 10-12 min: Hold at 27:73 (A:B)
- Flow Rate: 1.2 mL/min
- Injection Volume: 50 µL
- Detection Wavelength: 292 nm

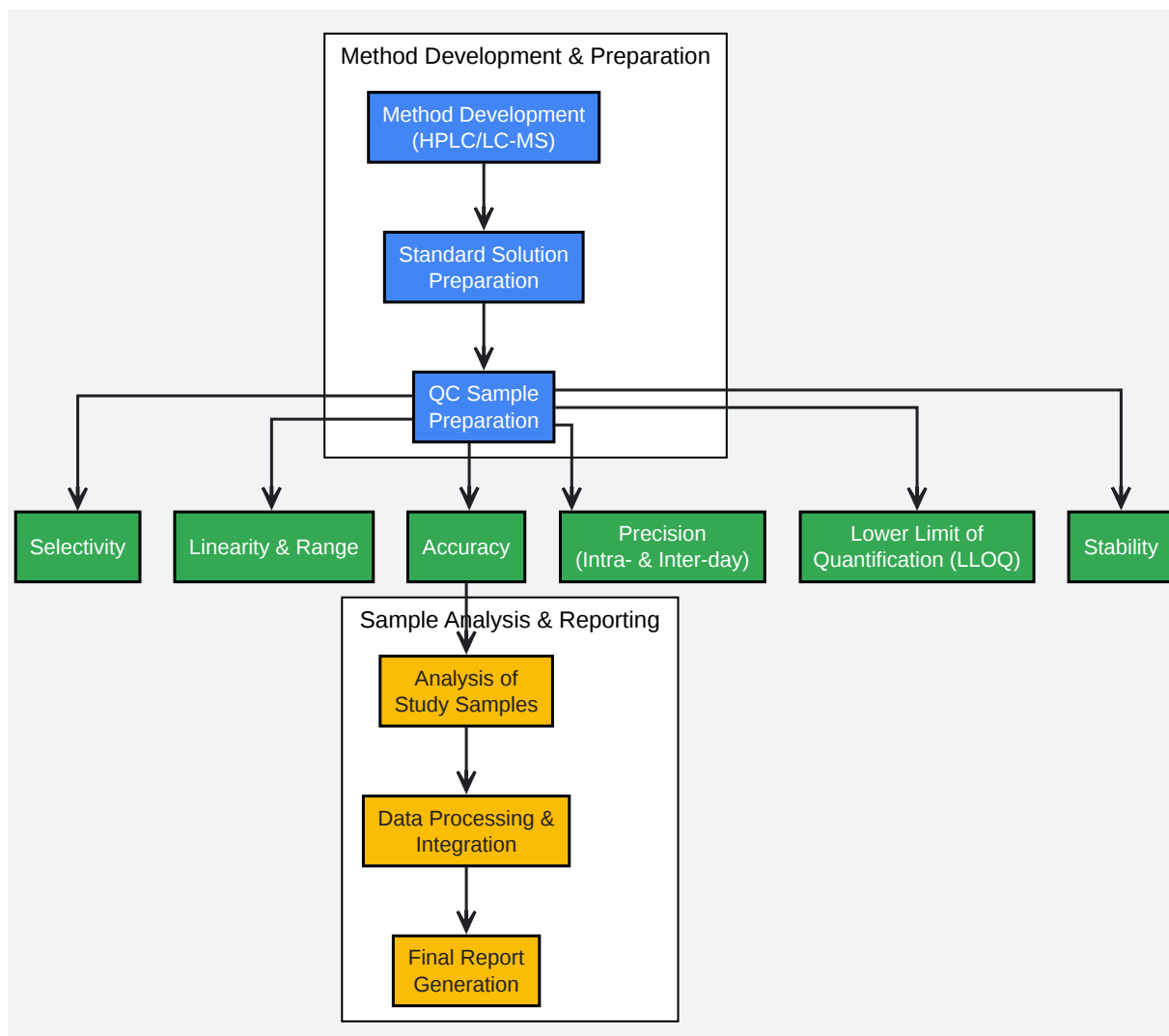
Sample Preparation (Solid-Phase Extraction):

- Condition the SPE cartridge according to the manufacturer's instructions.
- Load the plasma sample onto the cartridge.
- Wash the cartridge to remove interferences.

- Elute the analytes (Albendazole, Albendazole Sulfoxide, and Albendazole Sulfone) with an appropriate solvent.
- Evaporate the eluate to dryness and reconstitute in the mobile phase.
- Inject the reconstituted sample into the HPLC system.

Experimental Workflow for Bioanalytical Method Validation

The following diagram illustrates a typical workflow for the validation of a bioanalytical method for Albendazole and its metabolites, ensuring accuracy and precision.



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